Technical Guide: m-Nitrobenzyl Fluoride (CAS 455-94-7)

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Compound of Interest

Compound Name:	*3-Nitrobenzyl fluoride*
CAS No.:	*455-94-7*
Cat. No.:	*B3041994*

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Executive Summary

m-Nitrobenzyl fluoride (1-(fluoromethyl)-3-nitrobenzene) is a specialized fluorinated intermediate used primarily in the synthesis of agrochemicals, pharmaceuticals, and materials science. As a bioisostere for benzyl alcohol and benzylamine derivatives, the introduction of the monofluoromethyl group (-CH_2F) alters metabolic stability and lipophilicity without significantly changing steric bulk.

This guide provides a rigorous technical analysis of m-nitrobenzyl fluoride, focusing on its physicochemical properties, validated synthesis protocols, and handling requirements. It addresses the scarcity of experimental density data by correlating structural analogs and provides specific spectroscopic characterization data to ensure identification accuracy.

Physicochemical Profile

The following data consolidates experimental and predicted values. Note that while m-nitrobenzyl alcohol is a solid (mp 30–32 °C), the fluoride derivative typically exhibits a lower melting point due to the loss of hydrogen bonding capability, rendering it a liquid or low-melting semi-solid at room temperature.

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Table 1: Core Technical Specifications

Property	Value	Notes
IUPAC Name	1-(fluoromethyl)-3-nitrobenzene	
CAS Number	455-94-7	Distinct from o- (447-58-5) and p- (500-11-8) isomers.[1]
Molecular Formula	$C_7H_6FNO_2$	
Molecular Weight	155.13 g/mol	
Physical State	Liquid / Low-melting solid	Mp typically < 25 °C.
Density	~1.25 – 1.35 g/mL (Predicted)	Experimental density not widely cataloged; lighter than brominated analogs (~1.7 g/mL).
Boiling Point	~230–240 °C (Predicted)	Decomposes at high temperatures; vacuum distillation recommended.
Solubility	Soluble in DCM, $CHCl_3$, MeCN, THF	Hydrolytically unstable in basic aqueous media.

Synthetic Methodologies

Two primary routes are recommended for the synthesis of m-nitrobenzyl fluoride. Protocol A represents a modern, high-yield approach using imidazolium-based deoxyfluorination, avoiding the high shock sensitivity of DAST. Protocol B outlines the traditional DAST method for laboratories where modern reagents are unavailable.

Protocol A: Imidazolium-Based Deoxyfluorination (Recommended)

This method utilizes a chloroimidazolium salt (e.g., 2-chloro-1,3-bis(2,6-diisopropylphenyl)imidazolium chloride) with a fluoride source, offering superior thermal stability compared to sulfur-based reagents.

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- Precursor:m-Nitrobenzyl alcohol (CAS 619-25-0).[1]
- Reagents: Chloroimidazolium reagent, BTMG (2-tert-butyl-1,1,3,3-tetramethylguanidine), $Et_3N{\cdot}3HF$ or similar fluoride source.[2]
- Solvent: Acetonitrile (MeCN), anhydrous.

Step-by-Step Workflow:

- Preparation: Dissolve m-nitrobenzyl alcohol (1.0 equiv) in dry MeCN (0.1 M concentration) under an inert atmosphere (N_2 or Ar).
- Activation: Add the chloroimidazolium reagent (2.0 equiv) and stir until dissolved.
- Fluorination: Add BTMG (4.0 equiv) in one portion.
- Reaction: Seal the vessel and heat to 100 °C for 3 hours.
- Workup: Cool to room temperature. Dilute with DCM, wash with water and brine. Dry over Na_2SO_4.[3][4]
- Purification: Flash column chromatography (Silica gel, Hexane/EtOAc gradient).

Validation (NMR Data):

- ^1H NMR (600 MHz, $CDCl_3$): δ 8.29–8.19 (m, 2H), 7.71 (d, J = 7.7 Hz, 1H), 7.60 (t, J = 7.9 Hz, 1H), 5.50 (d, J = 47.0 Hz, 2H).[5]
  - Note: The doublet at 5.50 ppm with a large coupling constant (J ≈ 47 Hz) is diagnostic of the geminal H–F coupling in the benzyl position.

Protocol B: DAST Fluorination (Traditional)

- Reagents: (Diethylamino)sulfur trifluoride (DAST).[3]
- Solvent: Dichloromethane (DCM), anhydrous.
- Critical Safety: DAST is thermally unstable. Never heat above 50 °C.

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Step-by-Step Workflow:

- Cooling: Cool a solution of m-nitrobenzyl alcohol (1.0 equiv) in DCM to -78 °C.
- Addition: Add DAST (1.2 equiv) dropwise via syringe.
- Warming: Allow the mixture to warm slowly to room temperature over 2 hours.
- Quenching: Pour the reaction mixture into saturated aqueous $NaHCO_3$ (gas evolution will occur).
- Extraction: Extract with DCM, dry organic layer, and concentrate.

Reaction Mechanism & Pathway[6][7][8]

The conversion of the alcohol to the fluoride proceeds via an activated intermediate, followed by nucleophilic substitution by fluoride.

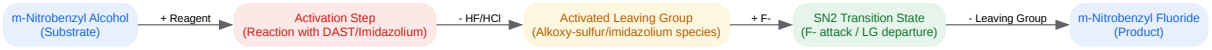

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Figure 1: Mechanistic pathway for the deoxyfluorination of m-nitrobenzyl alcohol. The reaction is driven by the formation of a potent leaving group (LG) which is displaced by fluoride.

Applications in Drug Development

Bioisosterism

The monofluoromethyl group ($-CH_2F$) serves as a bioisostere for the hydroxymethyl group ($-CH_2OH$).

- H-Bonding: Fluorine acts as a weak hydrogen bond acceptor, mimicking oxygen but without the donor capability.
- Metabolic Stability: The C-F bond (approx. 116 kcal/mol) is significantly stronger than the C-O bond, resisting oxidative metabolism by cytochrome P450 enzymes.

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Synthetic Utility

m-Nitrobenzyl fluoride is a precursor to 3-fluoromethylaniline (via nitro reduction), a key building block for kinase inhibitors where the fluoromethyl group occupies hydrophobic pockets in the target protein.

Safety & Handling (MSDS Highlights)

Hazard Classification:

- Acute Toxicity: Toxic if swallowed, inhaled, or in contact with skin.
- Skin Corrosion: Causes severe skin burns and eye damage.
- Specific Hazard: Potential release of Hydrogen Fluoride (HF) upon hydrolysis or thermal decomposition.

Handling Protocols:

- Engineering Controls: All operations must be performed in a functioning fume hood.
- PPE: Wear nitrile gloves (double-gloved recommended), safety goggles, and a lab coat.
- Spill Management: Do not use water. Absorb with dry earth, sand, or non-combustible material.
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen). Moisture sensitive.[3]

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